

comparison of 1,3-Diacetoxypropane with ethylene glycol diacetate

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Compound Focus: 1,3-Diacetoxypropane

CAS No.: 628-66-0

Cat. No.: S579597

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Comparative Overview of Key Properties

The table below summarizes the fundamental characteristics of both compounds for a direct comparison.

Property	1,3-Diacetoxypropane	Ethylene Glycol Diacetate
CAS Number	628-66-0 [1] [2]	111-55-7 [3] [4]
Molecular Formula	C ₇ H ₁₂ O ₄ [1] [2]	C ₆ H ₁₀ O ₄ [4]
Molecular Weight (g/mol)	160.17 [1] [2]	146.16 [4]
Structure	3-acetyloxypropyl acetate [1]	1,2-diacetoxyethane
Boiling Point	482.50 - 482.70 K (approx. 209 - 209.5 °C) [2]	367 - 369 °F (approx. 186 - 187 °C) [4]
Flash Point	Information missing	191°F (88°C) [3] [4]
Vapor Pressure	Information missing	0.4 mmHg at 68°F [4]

Property	1,3-Diacetoxypropane	Ethylene Glycol Diacetate
Density/Specific Gravity	Information missing	1.104 at 68°F [4]
Common Applications	Solvent, chemical intermediate, flavoring agent [1]	Agro-chemical solvent, perfumes, printing ink, lacquers, resins [3] [4]

Detailed Profiles and Experimental Data

Ethylene Glycol Diacetate (EGDA)

This compound is highlighted in research as a promising, environmentally friendly alternative to aromatic solvents in pesticide formulations [3].

- **Key Advantages:** EGDA possesses several properties that make it suitable for agrochemical use, including **low vapor pressure** (reducing volatilization and odor), **low toxicity**, a **high flash point** (making storage and transportation safer), and excellent solubility for many pesticides [3].
- **Experimental Protocol & Performance:** A study formulated a 2.5% Lambda-cyhalothrin (an insecticide) Emulsifiable Concentrate (EC) using EGDA as the carrier solvent [3].
 - **Emulsion Stability:** The EGDA-based EC passed standard CIPAC tests, demonstrating excellent emulsion stability in water [3].
 - **Wettability and Spreading:** The formulation showed superior wetting and spreading abilities on hydrophobic surfaces compared to a conventional xylene-based EC, which can lead to higher pesticide utilization [3].
 - **Phytotoxicity & Toxicity:** The EGDA-EC formulation showed no phytotoxicity on cucumber and cabbage leaves. It also exhibited lower acute toxicity to zebrafish compared to the xylene-based formulation [3].
- **Safety Profile:** Classified as a combustible liquid, it causes significant irritation upon contact with eyes or skin. It is soluble in water and reacts with acids and caustic solutions [4].

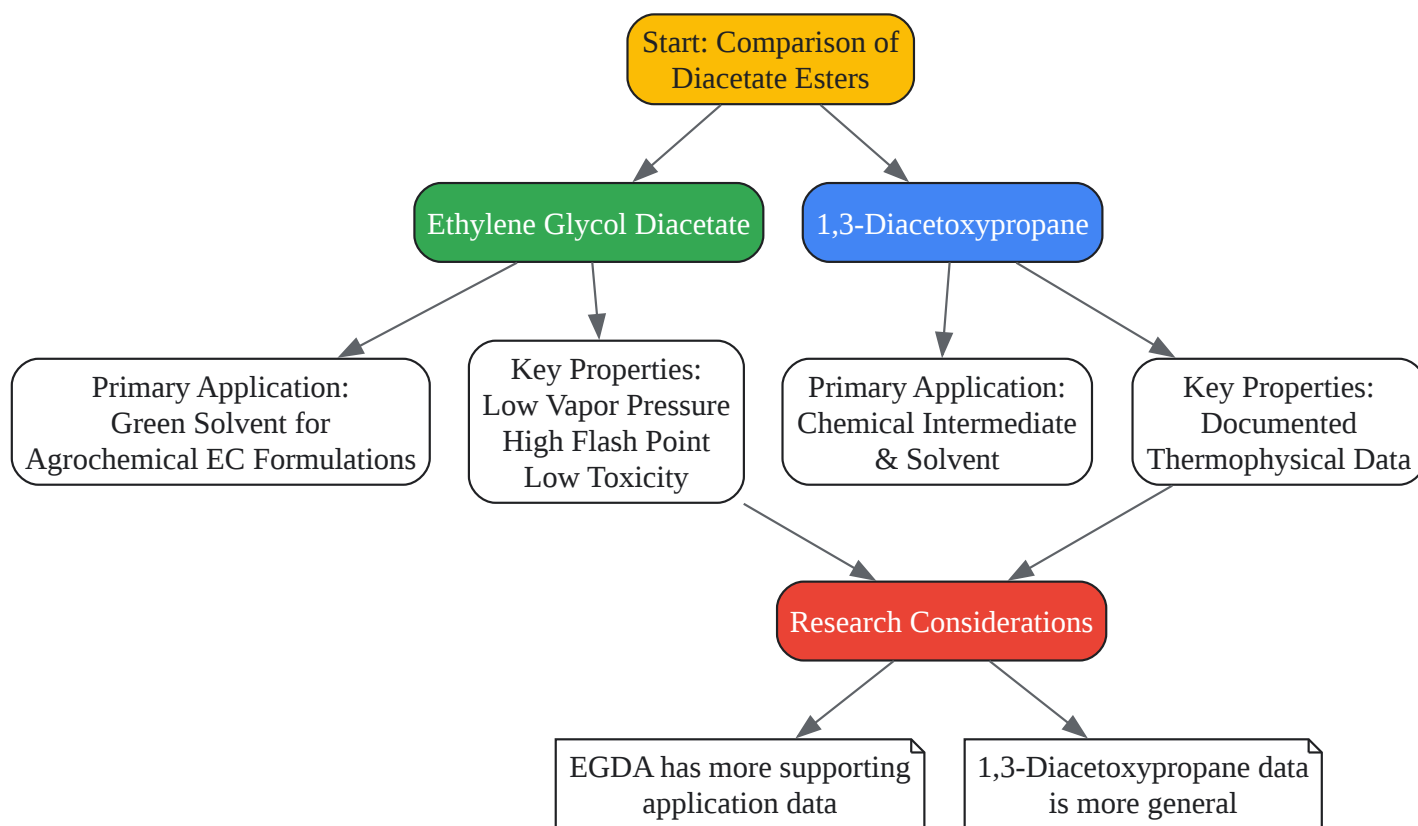
1,3-Diacetoxypropane (1,3-Propanediol diacetate)

The available data for this compound is primarily physico-chemical, with less specific application-focused research compared to EGDA.

- **Synthesis:** It can be synthesized through direct esterification of propane-1,3-diol with acetic acid (using a catalyst like sulfuric acid) or by reacting propylene glycol with acetic anhydride [1].
- **Reported Applications:** It is identified as a **solvent** in organic reactions, a **chemical intermediate** for synthesizing other compounds (e.g., the polymer PTT), and a potential **flavoring agent** in food chemistry [1].
- **Experimental Context:** Much of the data comes from calculated or experimentally determined thermophysical properties, such as Gibbs free energy of formation ($\Delta_f G^\circ$: -459.78 kJ/mol) and enthalpy of vaporization ($\Delta_{\text{vap}} H^\circ$: 49.49 kJ/mol) [2]. Its role as a chemical intermediate is documented in patent literature related to polyester production [1].

Summary and Research Considerations

To further aid your analysis, the core distinctions and applications are summarized in the following workflow.



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The choice between these solvents depends heavily on your specific application.

- For **agrochemical formulations**, particularly where replacing toxic aromatic solvents is a priority, **Ethylene Glycol Diacetate** has strong, positive experimental evidence supporting its efficacy and environmental profile [3].
- For applications as a **chemical intermediate** or general solvent in organic synthesis, **1,3-Diacetoxypropane** is a viable compound, though more targeted research may be needed to confirm its performance for specific uses [1].

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